

Collinone: A Technical Guide to its Discovery, Origin, and Biological Activity

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Abstract

Collinone is a novel, recombinant angular polyketide antibiotic that emerged from the heterologous expression of a putative rubromycin polyketide synthase (PKS) gene cluster from Streptomyces collinus in the host strain Streptomyces coelicolor CH999.[1] This technical guide provides a comprehensive overview of the discovery, origin, and biological properties of **Collinone**, with a focus on the experimental methodologies employed in its isolation, characterization, and initial bioactivity screening. All quantitative data is presented in structured tables, and key experimental workflows are visualized using diagrams in the DOT language.

Discovery and Origin

Collinone was discovered as a product of genetic engineering, specifically through the functional expression of large chromosomal DNA fragments from S. collinus in S. coelicolor CH999, a host strain engineered for the heterologous production of polyketides.[1] This process yielded several new metabolites not present in the original S. collinus cultures, with **Collinone** being one of the most abundant.[1]

The biosynthesis of **Collinone** is attributed to a Type II polyketide synthase. These synthases are multi-enzyme complexes that construct the carbon backbone of polyketides from simple acyl-CoA precursors. The engineered nature of **Collinone**'s production highlights the potential

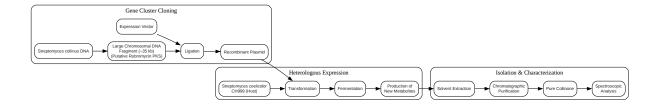


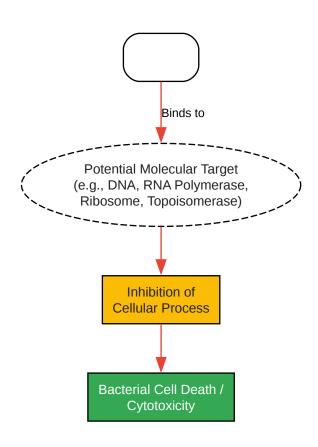
of combinatorial biosynthesis and heterologous expression in generating novel bioactive compounds.

Experimental Workflow for Discovery

The discovery of **Collinone** involved a multi-step process beginning with the cloning of a large DNA fragment from the producer organism and its subsequent expression in a suitable host, followed by the isolation and characterization of the resulting metabolites.







Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Collinone: A Technical Guide to its Discovery, Origin, and Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15562539#collinone-discovery-and-origin]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com